

# 9-Bromoanthracene: A Technical Guide to Safe Handling and Storage

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## Compound of Interest

Compound Name: 9-Bromoanthracene

Cat. No.: B049045

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December 12, 2025

This guide provides a comprehensive overview of the essential procedures for the safe handling and storage of **9-Bromoanthracene**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound for research and development purposes.

## Chemical and Physical Properties

**9-Bromoanthracene** is a halogenated aromatic hydrocarbon that appears as a white to light yellow crystalline powder.<sup>[1][2][3]</sup> It is a key intermediate in organic synthesis, particularly in the preparation of 9-substituted anthracene derivatives and for the development of organic luminescent materials, including OLEDs and semiconductor materials.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **9-Bromoanthracene**

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Br	[5][6]
Molecular Weight	257.13 g/mol	[5][6]
Melting Point	97-100 °C (lit.)	[2][5]
Boiling Point	190 °C at 0.16 kPa (sublimation)	[1][2]
Solubility	Insoluble in water.[2][3][4] Soluble in acetic acid, carbon disulfide, chloroform (slightly), DMSO (slightly), and methanol (slightly).[1][2]	
Appearance	White to light yellow crystal powder	[1][2][3]

## Hazard Identification and Safety Precautions

**9-Bromoanthracene** is classified as a hazardous substance and requires careful handling.

GHS Hazard Classification:

- Germ cell mutagenicity (Category 2): Suspected of causing genetic defects.
- Skin irritation (Category 2): Causes skin irritation.[6][7]
- Eye irritation (Category 2): Causes serious eye irritation.[6][7]
- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.[6]

Precautionary Statements:

- P201: Obtain special instructions before use.
- P202: Do not handle until all safety precautions have been read and understood.

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][8]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[6][8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][8]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **9-Bromoanthracene**.

Table 2: Recommended Personal Protective Equipment (PPE)

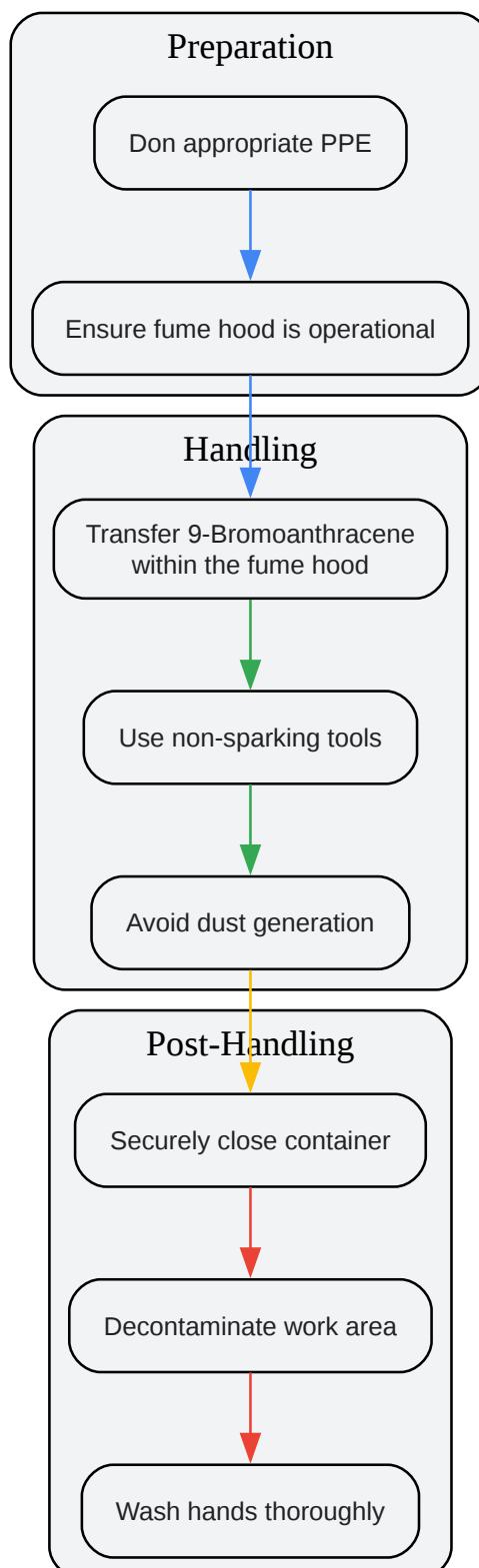
PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must meet EN 166 (EU) or NIOSH (US) standards. Tightly fitting safety goggles with side-shields are recommended.[8]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[9]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.[8][9]
Respiratory Protection	Fume Hood or Respirator	All handling of 9-Bromoanthracene should be conducted in a certified chemical fume hood to avoid inhalation of dust and vapors. [8][9] If a fume hood is not available, a full-face respirator with an appropriate cartridge for organic vapors should be used.[8]

## Handling and Storage Procedures

### Handling

- All manipulations of **9-Bromoanthracene** should be performed within a properly functioning chemical fume hood to minimize inhalation exposure.[9]
- Avoid the formation of dust and aerosols.[8]
- Use appropriate tools (e.g., spatulas, non-sparking tools) to handle the solid compound.[8][9]
- Ensure adequate ventilation in the handling area.[8]

- Avoid contact with skin, eyes, and clothing.[8]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[9]
- Do not eat, drink, or smoke in the laboratory.[9]

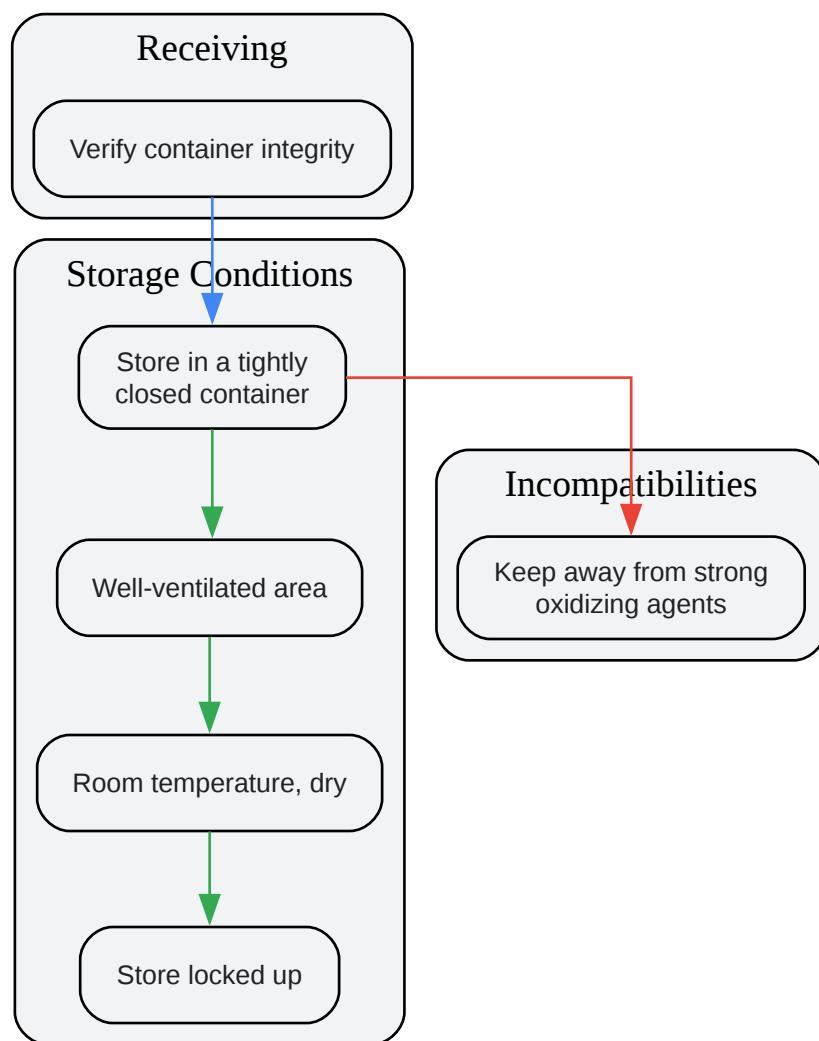


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Caption: Workflow for the safe handling of **9-Bromoanthracene**.

## Storage

- Store in a tightly closed container.[8]
- The storage area should be a well-ventilated place.[8]
- Store at room temperature in a dry environment.[2][4]
- Store locked up.[8]
- Incompatible Materials: Keep away from strong oxidizing agents.[3]



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Caption: Proper storage procedures for **9-Bromoanthracene**.

## Emergency Procedures

### First-Aid Measures

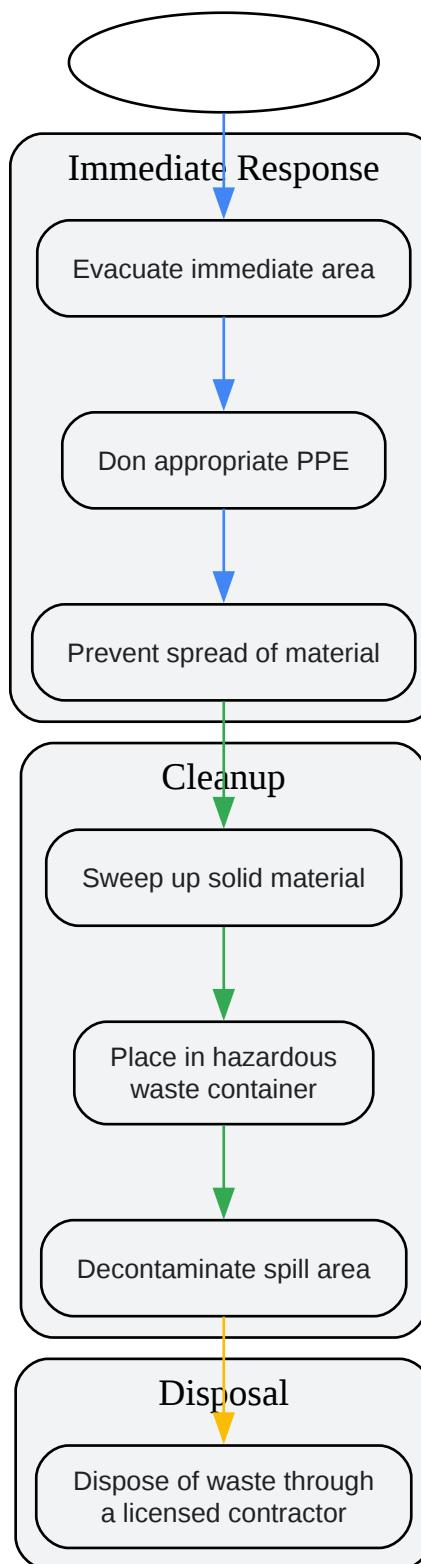
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical advice/attention.[8]
- In Case of Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water.[8][10] If skin irritation occurs, get medical help.[8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[6][8][9] Seek immediate medical attention.[9]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get medical attention.[6]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[8]

### Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including chemical-impermeable gloves and safety goggles.[8] Avoid dust formation and breathing vapors, mist, or gas.[8]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[8]
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material and place it into a designated, properly labeled, and sealed container for disposal.[10] Avoid generating dust.[10] Clean the spill area with an appropriate solvent, followed by soap and water. All cleanup materials should be disposed of as hazardous waste.[10]



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Caption: Spill response workflow for **9-Bromoanthracene**.

## Disposal Considerations

Proper disposal of **9-Bromoanthracene** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.[9]

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container. The container should be clearly labeled with "Hazardous Waste," the full chemical name, and any associated hazard symbols.[10]
- Waste Segregation: Do not mix **9-Bromoanthracene** waste with other waste streams.[10]
- Final Disposal: The ultimate disposal of **9-Bromoanthracene** must be handled by a licensed hazardous waste disposal company.[10] Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[8]

## Experimental Protocols

While this guide focuses on handling and storage, researchers frequently use **9-Bromoanthracene** as a precursor in various chemical reactions. A common application is in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.

### Example Experimental Protocol: Synthesis of **9-Bromoanthracene**

This protocol describes the synthesis of **9-Bromoanthracene** via the electrophilic bromination of anthracene using N-bromosuccinimide (NBS).[11]

#### Materials:

- Anthracene
- N-bromosuccinimide (NBS)
- Carbon tetrachloride ( $CCl_4$ ) or Chloroform ( $CHCl_3$ )
- Iodine ( $I_2$ ) (catalyst)

#### Procedure:

- Dissolve anthracene in a suitable solvent (e.g., carbon tetrachloride) in a round-bottom flask. [11]
- Add N-bromosuccinimide (1 equivalent) to the solution.[11] A catalytic amount of a radical initiator like iodine can also be added.[12]
- The reaction mixture is stirred, often under an inert atmosphere and protected from light, and may be gently heated or refluxed until the reaction is complete (monitored by TLC).[11][12]
- After the reaction, the mixture is cooled, and the succinimide byproduct is removed by filtration.[11][12]
- The filtrate is washed, dried, and the solvent is removed under reduced pressure to yield the crude product.[11]
- The crude **9-Bromoanthracene** is then purified by recrystallization, typically from methanol or ethanol.[2][3]

Disclaimer: This technical guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **9-Bromoanthracene** before use.

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